

Application Notes and Protocols for MSD Assays on Human Serum Samples

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Compound of Interest

Compound Name: MSD-D

Cat. No.: B1676861

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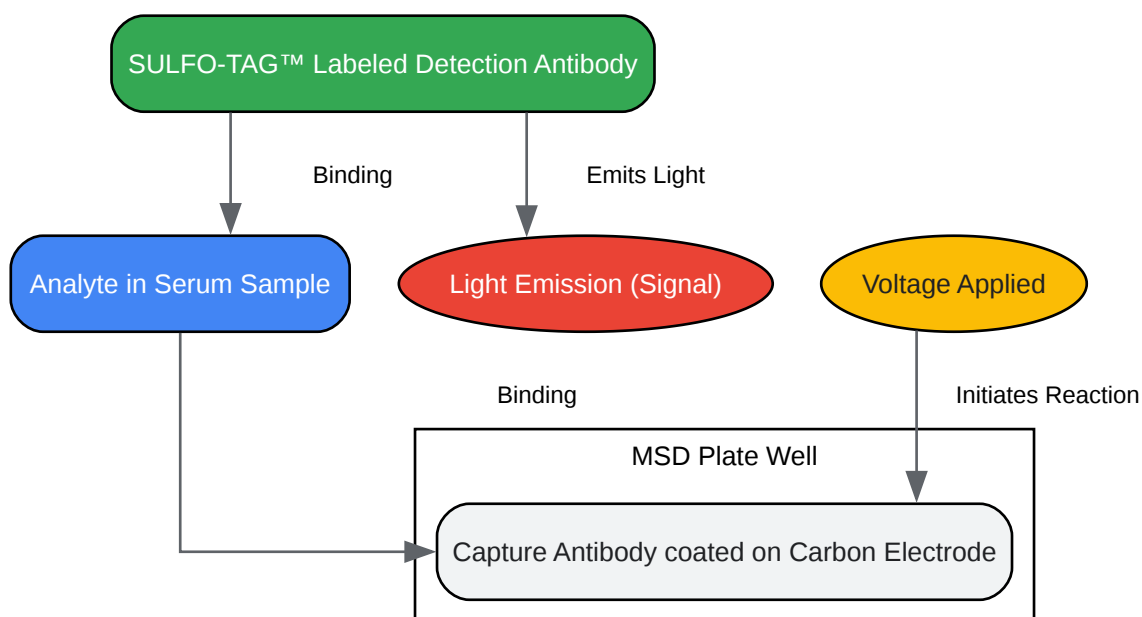
Introduction to Meso Scale Discovery (MSD) Technology

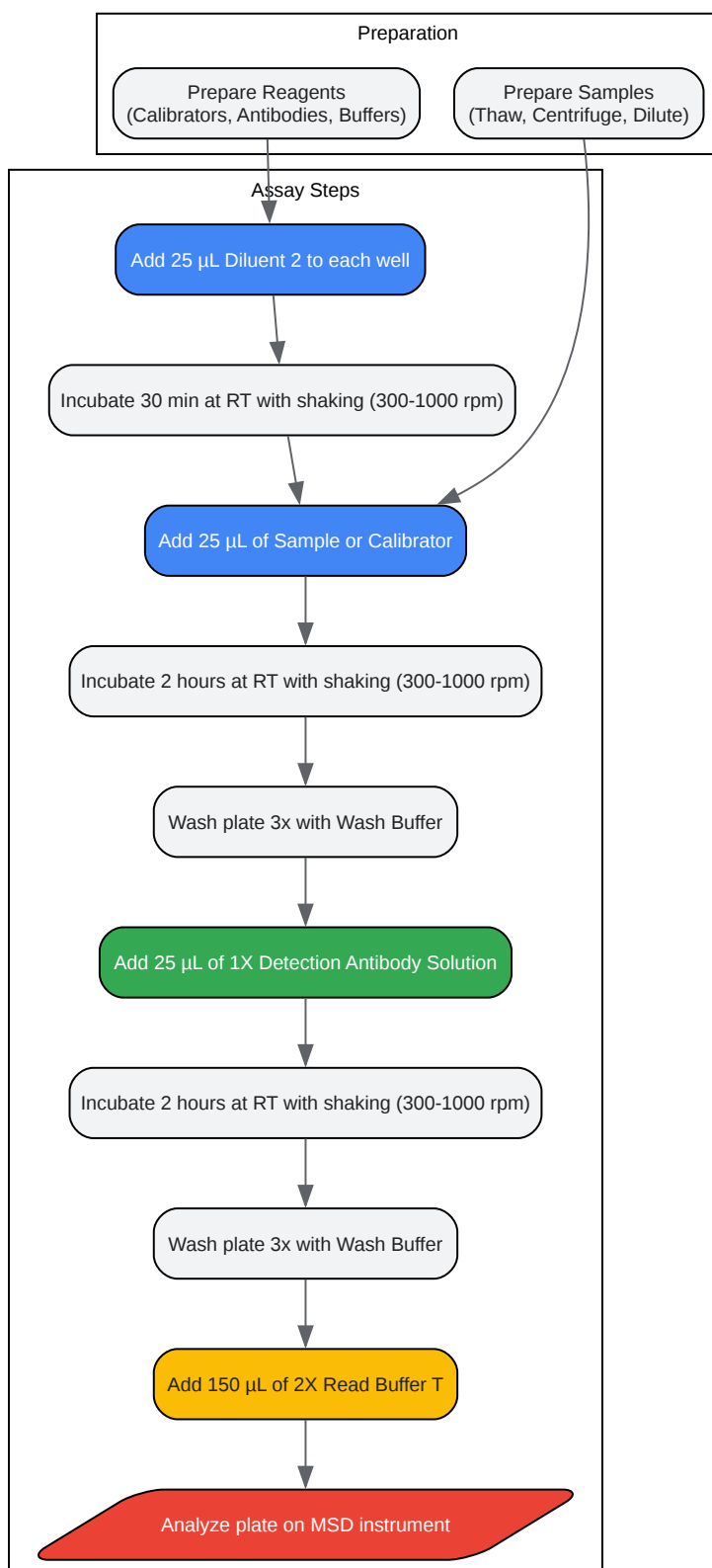
Meso Scale Discovery (MSD) assays provide a robust platform for the quantitative measurement of single or multiple analytes in complex biological matrices like human serum. The technology is based on MULTI-ARRAY® technology, which combines patterned arrays of capture antibodies with electrochemiluminescence (ECL) detection.[1][2] In a typical sandwich immunoassay format, capture antibodies are pre-coated onto carbon electrodes at the bottom of 96-well plates.[3] When the sample is added, the analyte of interest binds to the capture antibody. A detection antibody conjugated with an electrochemiluminescent label, MSD SULFO-TAG™, is then added, which binds to the analyte, forming a sandwich complex.[3] Upon application of a voltage, the SULFO-TAG™ label emits light, and the intensity of this light is proportional to the amount of analyte present in the sample.[4][5] This method offers high sensitivity, a wide dynamic range, and the ability to multiplex, allowing for the simultaneous measurement of multiple analytes in a single small-volume sample.[2][6][7]

Core Principles of the MSD Electrochemiluminescence (ECL) Assay

The fundamental principle of the MSD assay is the generation of an electrochemiluminescent signal from a SULFO-TAG™ label. This process is initiated by applying an electric potential to

the electrodes at the bottom of the MSD plate, leading to a light-emitting reaction.





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